

tributylaluminum toxicity compared other organometallics

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

Cat. No.: S1502603

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Trimethylaluminum (TMA): Toxicity and Hazards

The table below summarizes the key toxicity and hazard information for Trimethylaluminum, a common organoaluminum compound.

Aspect	Description and Quantitative Data
Toxicity Profile	Corrosive; damages respiratory tract (can cause fatal pulmonary edema), skin, eyes, and mucous membranes. Reacts violently with tissue moisture [1].
Systemic Toxicity	Targets central nervous system and bone . Binds to dietary phosphorus, causing osteomalacia. Neurotoxicity mechanisms include altered protein function and increased blood-brain barrier permeability [2].
Exposure Routes	Inhalation, oral, and skin/eye contact [2] [1].
Airborne Exposure Limit	TLV-TWA: 2 mg (Al)/m³ (ACGIH) [1].
Flammability	Pyrophoric: ignites spontaneously in air (even as a solid). Flash Point: -18 °C [1].

TMA Safety and Handling Protocols

Handling TMA requires strict safety protocols due to its extreme reactivity [1].

- **Personal Protective Equipment (PPE):** Wear **safety glasses, impermeable gloves, and a fire-retardant lab coat.**
- **Atmosphere:** Handle **only under an inert atmosphere** (e.g., argon or nitrogen in a glove box).
- **Emergency Procedures:**
 - **Skin Contact:** Immediately wash with soap and water; remove contaminated clothing.
 - **Eye Contact:** Flush with copious water for at least 15 minutes while lifting eyelids; seek immediate medical attention.
 - **Spills:** Evacuate area and use **dry chemical powder** (e.g., bicarbonate, Met-L-X) or inert agents like sand to extinguish fire. **Never use water or CO₂ extinguishers.**
- **Waste Disposal:** Place excess material in a container under an inert atmosphere for professional disposal. Experienced personnel can cautiously destroy small quantities by slow addition of **t-butanol** to a toluene solution under inert atmosphere [1].

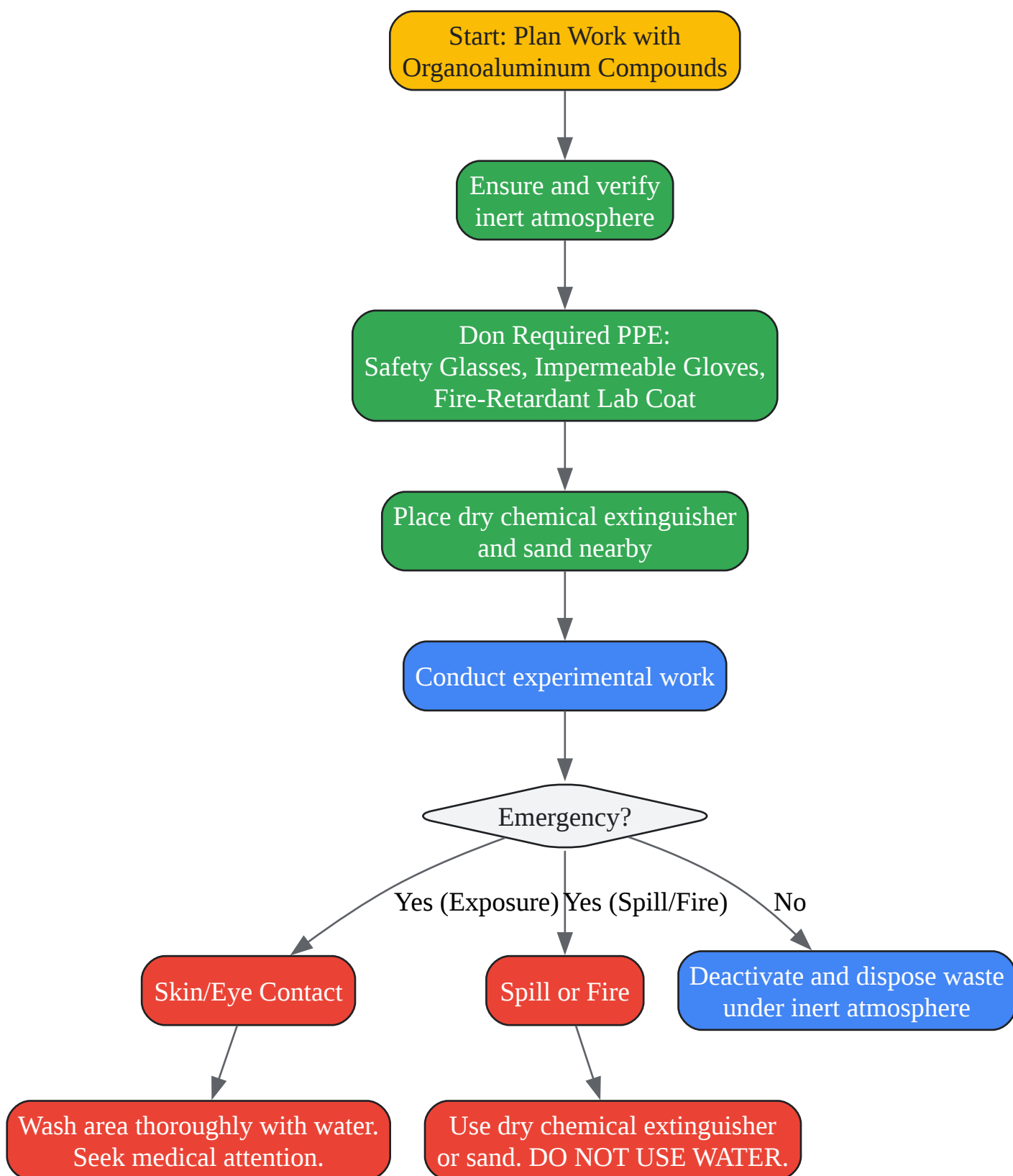
Safer Alternative Organoaluminum Reagents

Research is actively developing safer alternatives to TMA, particularly for applications like amide bond formation and Atomic Layer Deposition (ALD).

- **DABAL-Me₃:** This compound is a **white solid** that is **much easier and safer to handle** than pyrophoric liquid TMA. It has been effectively used for amide bond formation directly from esters under flow-through conditions [3].
- **New Aluminum Complexes:** Research explores low molecular weight aluminum complexes using amino/imine ligands as potential TMA replacements in industrial processes like ALD. These seek to maintain performance while improving stability and reducing pyrophoricity [4].

Experimental Hazard Assessment Workflow

The following diagram outlines the key decision points and procedures for safely handling pyrophoric organoaluminum compounds like TMA in a laboratory setting, based on established safety protocols [1].



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